

Spectroscopic Data for N,N-Diethylpropionamide: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N,N-Diethylpropionamide*

CAS No.: 1114-51-8

Cat. No.: B073092

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **N,N-Diethylpropionamide**, a valuable intermediate in various chemical syntheses. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols used for their acquisition.

Chemical Structure

Caption: Chemical structure of **N,N-Diethylpropionamide**.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data obtained for **N,N-Diethylpropionamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR) Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~1.1	t	6H	CH ₃ (from two ethyl groups on N)
~1.15	t	3H	CH ₃ (from propionyl group)
~2.3	q	2H	CH ₂ (from propionyl group)
~3.3	q	4H	CH ₂ (from two ethyl groups on N)

¹³C NMR (Carbon-13 NMR) Data[\[1\]](#)[\[2\]](#)[\[3\]](#)

Chemical Shift (δ) ppm	Assignment
~10	CH ₃ (from propionyl group)
~13	CH ₃ (from ethyl groups on N)
~27	CH ₂ (from propionyl group)
~41	CH ₂ (from ethyl groups on N)
~173	C=O (carbonyl)

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Vibrational Mode
~2970	C-H stretch (alkane)
~1640	C=O stretch (amide)
~1460	C-H bend (alkane)
~1270	C-N stretch

Mass Spectrometry (MS)

m/z	Interpretation
129	$[M]^+$ (Molecular ion)[4][5]
100	$[M - C_2H_5]^+$
72	$[M - C_2H_5CO]^+$
58	$[CH_3CH_2N=CH_2]^+$ (Base Peak)[4]
57	$[M - C_4H_8O]^+$
44	$[C_2H_5N]^+$
29	$[C_2H_5]^+$ [4]

Experimental Protocols

Detailed methodologies for the acquisition of the spectroscopic data are provided below.

NMR Spectroscopy

Sample Preparation: Approximately 10-20 mg of **N,N-Diethylpropionamide** was dissolved in 0.5-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard. The solution was then transferred to a 5 mm NMR tube.

Instrumentation and Data Acquisition: 1H and ^{13}C NMR spectra were recorded on a Bruker Avance 400 MHz spectrometer.[6] For 1H NMR, a standard pulse sequence was used with a spectral width of 16 ppm, an acquisition time of 4 seconds, and a relaxation delay of 1 second. For ^{13}C NMR, a proton-decoupled pulse sequence was employed with a spectral width of 240 ppm, an acquisition time of 1 second, and a relaxation delay of 2 seconds. All chemical shifts are reported in parts per million (ppm) relative to TMS (δ 0.00).[6]

Infrared (IR) Spectroscopy

Sample Preparation: As **N,N-Diethylpropionamide** is a liquid at room temperature, the IR spectrum was obtained using the neat liquid. A single drop of the neat liquid was placed between two potassium bromide (KBr) plates to form a thin film.

Instrumentation and Data Acquisition: The FTIR spectrum was recorded on a Shimadzu IRAffinity-1 FTIR spectrometer.[7] The spectrum was acquired in the range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} . A background spectrum of the clean KBr plates was recorded prior to the sample analysis and was automatically subtracted from the sample spectrum.

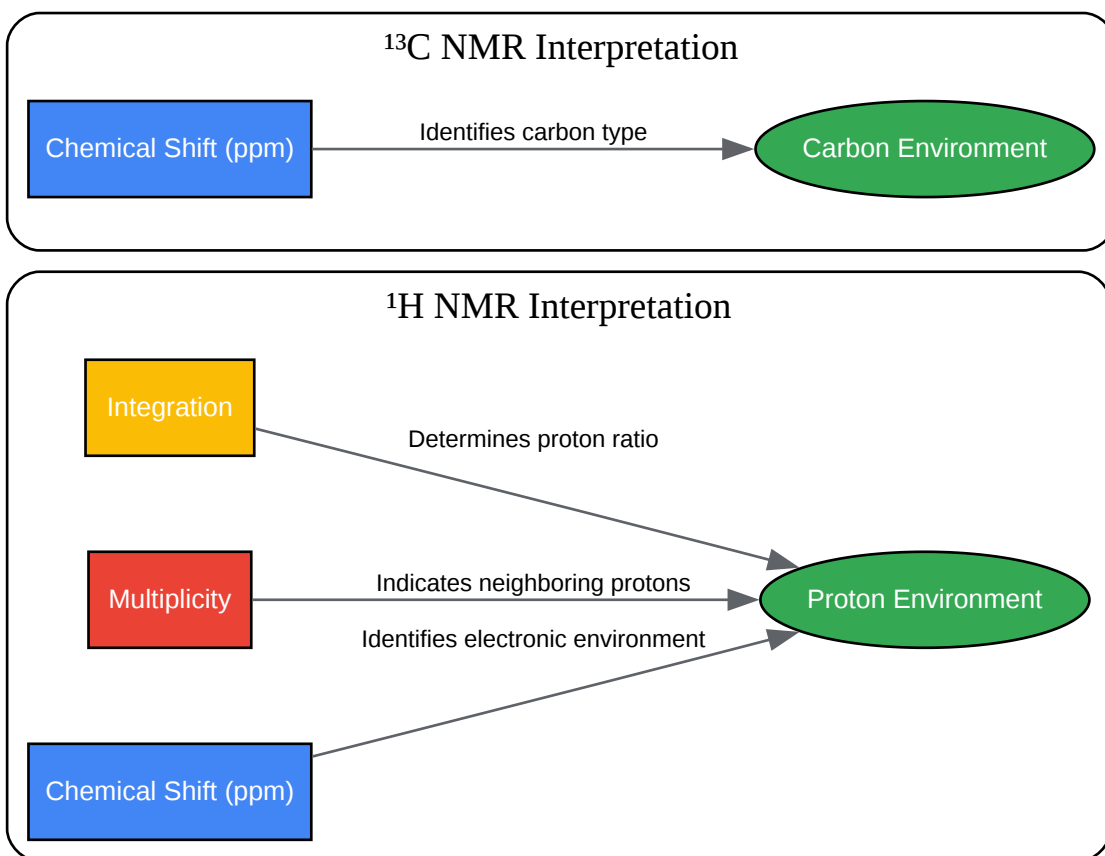
Mass Spectrometry (MS)

Sample Preparation: The sample was introduced directly into the mass spectrometer via a heated probe. A small amount of the liquid sample was placed in a capillary tube, which was then inserted into the probe.

Instrumentation and Data Acquisition: The mass spectrum was obtained using an electron ionization (EI) source on a time-of-flight (TOF) mass spectrometer.[8][9] The sample was vaporized at an inlet temperature of 200°C. The ionization energy was set to 70 eV.[8] The mass analyzer scanned a mass-to-charge (m/z) range of 10-200.

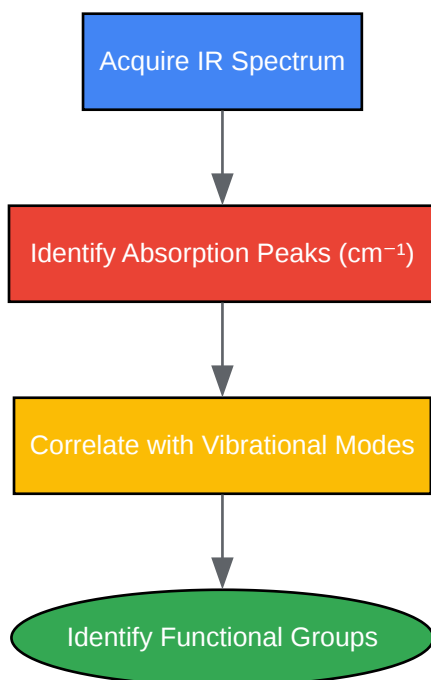
Data Interpretation Workflows

The following diagrams illustrate the logical workflows for interpreting the spectroscopic data.



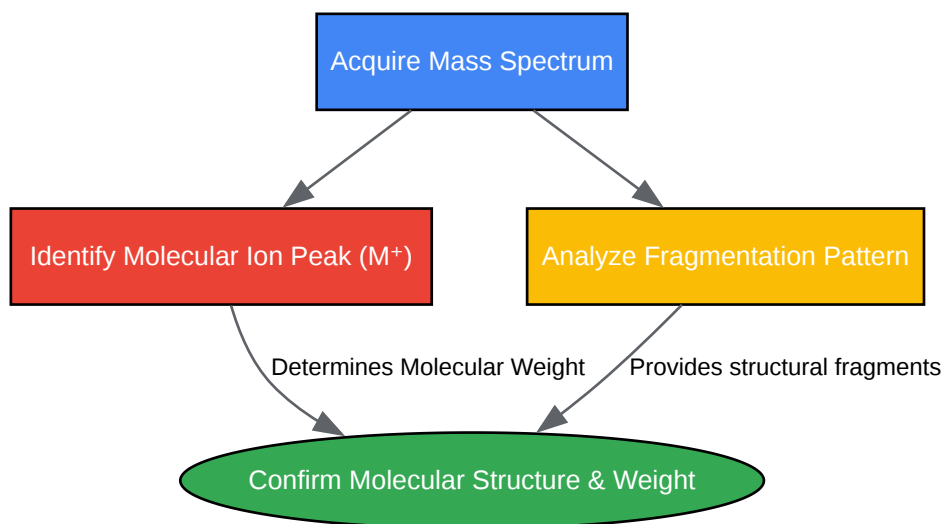
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Caption: Workflow for NMR spectral interpretation.



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Caption: Workflow for IR spectral interpretation.



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Caption: Workflow for Mass Spectrometry data interpretation.

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References

- 1. N,N-Diethylpropionamide(1114-51-8) ¹³C NMR spectrum [chemicalbook.com]
- 2. spectrabase.com [spectrabase.com]
- 3. dev.spectrabase.com [dev.spectrabase.com]
- 4. N,N-Diethylpropionamide | C₇H₁₅NO | CID 66191 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. N,N-Diethylpropionamide [webbook.nist.gov]
- 6. rsc.org [rsc.org]
- 7. pharmabeginners.com [pharmabeginners.com]
- 8. Electron Ionization in GC-MS: The Gold Standard for Volatile Compound Analysis - MetwareBio [metwarebio.com]
- 9. tofwerk.com [tofwerk.com]
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